

Potential drug-drug interactions with Promazine in research settings

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Compound of Interest

Compound Name: Promazine

Cat. No.: B1679182

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Technical Support Center: Promazine Drug-Drug Interactions

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding potential drug-drug interactions (DDIs) with **promazine** in a research setting. The following troubleshooting guides and frequently asked questions (FAQs) are designed to help anticipate, identify, and manage potential interactions during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary mechanisms of drug-drug interactions with **promazine**?

A1: **Promazine**, a phenothiazine, primarily engages in two types of drug-drug interactions:

- **Pharmacokinetic Interactions:** These occur when one drug alters the absorption, distribution, metabolism, or excretion of **promazine**, leading to changes in its concentration. The most significant of these involve the cytochrome P450 (CYP) enzyme system, which is responsible for metabolizing **promazine**.
- **Pharmacodynamic Interactions:** These happen when a co-administered drug has additive, synergistic, or antagonistic effects on the same physiological systems as **promazine**. Key

pharmacodynamic interactions include enhanced CNS depression, increased anticholinergic effects, and a heightened risk of QT interval prolongation.[1][2]

Q2: Which cytochrome P450 (CYP) enzymes are responsible for **promazine** metabolism?

A2: **Promazine** is metabolized in the liver primarily through N-demethylation and 5-sulphoxidation.[3][4] In vitro studies in human liver microsomes have identified the following key CYP isoforms:

- CYP1A2 and CYP3A4: These are the main isoforms responsible for 5-sulphoxidation.[4]
- CYP1A2 and CYP2C19: These are the primary isoforms that catalyze N-demethylation.
- Other isoforms like CYP2C9 and CYP3A4 may contribute to a lesser extent.

Q3: What are the most significant classes of drugs to be aware of when working with **promazine**?

A3: Caution is required when **promazine** is co-administered with the following drug classes due to the high potential for significant interactions:

- CNS Depressants: (e.g., opioids, benzodiazepines, barbiturates, alcohol) can lead to additive sedative effects and potentially fatal respiratory depression.
- Anticholinergic Agents: (e.g., benztropine, oxybutynin, tricyclic antidepressants) can result in excessive anticholinergic effects, such as dry mouth, blurred vision, constipation, and cognitive impairment.
- QT-Prolonging Drugs: (e.g., certain antiarrhythmics, antipsychotics, and antibiotics) can increase the risk of ventricular arrhythmias, including torsade de pointes.
- CYP450 Inhibitors/Inducers: Drugs that inhibit or induce the enzymes responsible for **promazine** metabolism can significantly alter its plasma concentration and effects.

Q4: How can I predict if my investigational compound will interact with **promazine**?

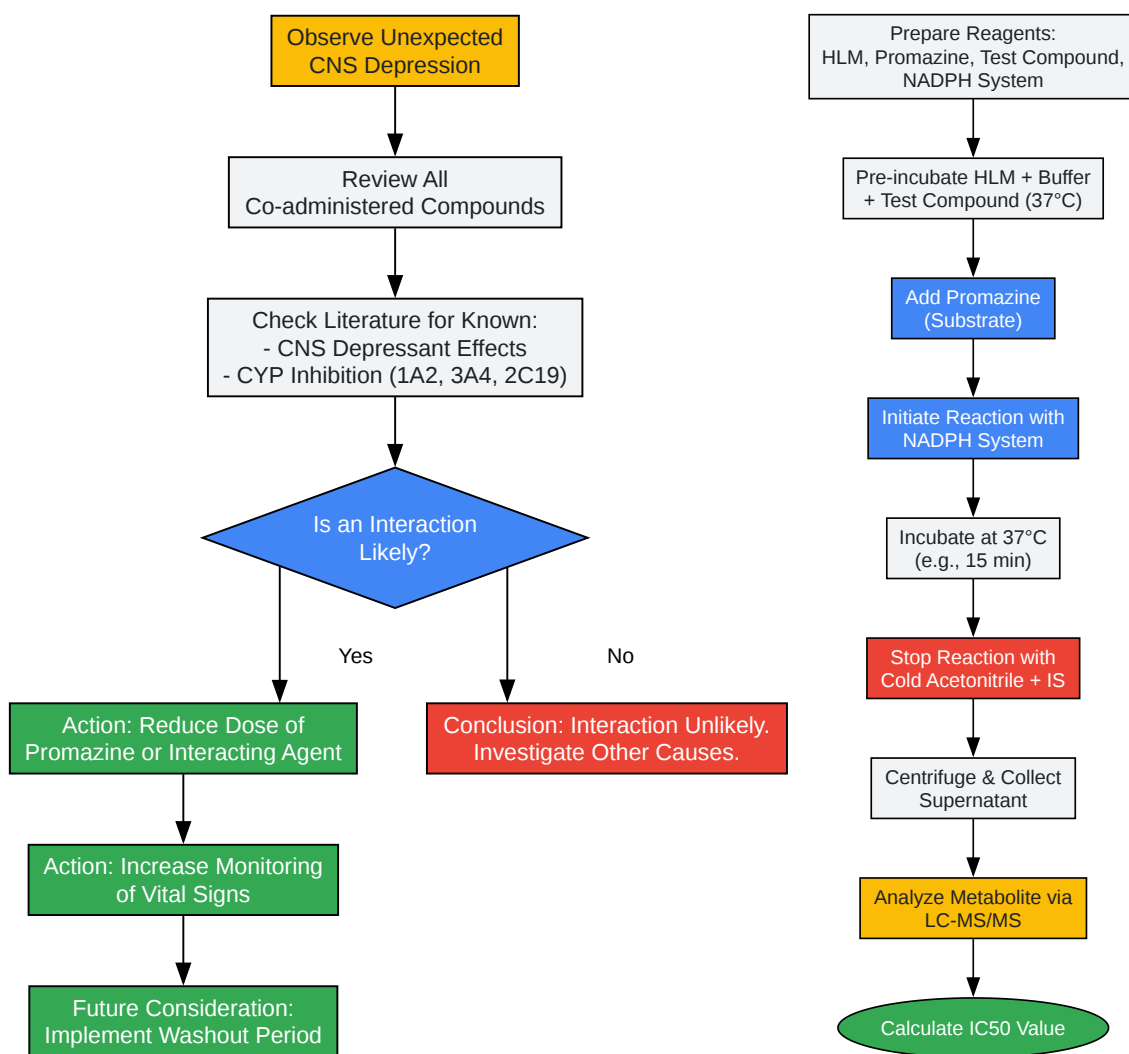
A4: A preliminary assessment can be made by understanding the pharmacological and metabolic profile of your compound.

- Pharmacodynamic Profile: Does your compound have CNS depressant, anticholinergic, or QT-prolonging properties? If so, an additive pharmacodynamic interaction is likely.
- Metabolic Profile: Is your compound a known inhibitor, inducer, or substrate of CYP1A2, CYP3A4, or CYP2C19? If your compound strongly interacts with these enzymes, a pharmacokinetic DDI is possible. Standard in vitro assays, such as CYP inhibition and induction studies, are recommended to quantify this risk.

Troubleshooting Guides

Issue 1: Unexpectedly high levels of sedation or CNS depression observed in an animal model co-administered with **promazine**.

- Possible Cause: A pharmacodynamic interaction with a co-administered agent (e.g., anesthetic, analgesic) is enhancing the sedative effects of **promazine**. Alternatively, a pharmacokinetic interaction could be at play if a co-administered drug is inhibiting **promazine**'s metabolism, leading to higher-than-expected plasma concentrations.
- Troubleshooting Steps:
 - Review all compounds administered to the model, including anesthetics, analgesics, and vehicle components.
 - Check available literature to see if any of these compounds are known CNS depressants or inhibitors of CYP1A2, CYP3A4, or CYP2C19.
 - Consider reducing the dose of **promazine** or the interacting agent.
 - If the interaction is unavoidable, implement more intensive monitoring of the model's vital signs.
 - For future studies, consider a washout period between the administration of potentially interacting drugs.



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Ontario, CA 91761, United States

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Email: info@benchchem.com